

Application Notes & Protocols: Trehalose-Based Biomaterials for Biomedical Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trehalose

Cat. No.: B1683222

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trehalose, a naturally occurring non-reducing disaccharide, is renowned for its exceptional bioprotective properties, enabling various organisms to withstand extreme environmental stresses like desiccation and freezing.^{[1][2][3]} This unique characteristic is attributed to its stable α,α -1,1 glycosidic linkage and its ability to interact with and stabilize biomolecules such as proteins and lipids.^{[1][2]} In recent years, **trehalose** has been extensively explored as a versatile building block for the development of advanced biomaterials for a wide range of biomedical applications. These materials, including hydrogels, nanoparticles, and films, leverage the inherent biocompatibility and stabilizing effects of **trehalose** for applications in drug delivery, tissue engineering, cryopreservation, and wound healing.^{[1][3][4][5]}

These application notes provide an overview of the synthesis, characterization, and application of **trehalose**-based biomaterials, along with detailed protocols for their preparation and evaluation.

I. Applications and Advantages

Trehalose-based biomaterials offer several distinct advantages in the biomedical field:

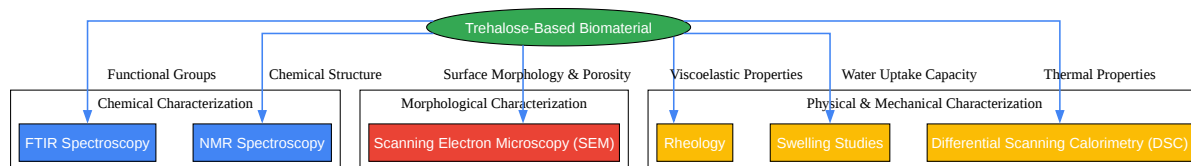
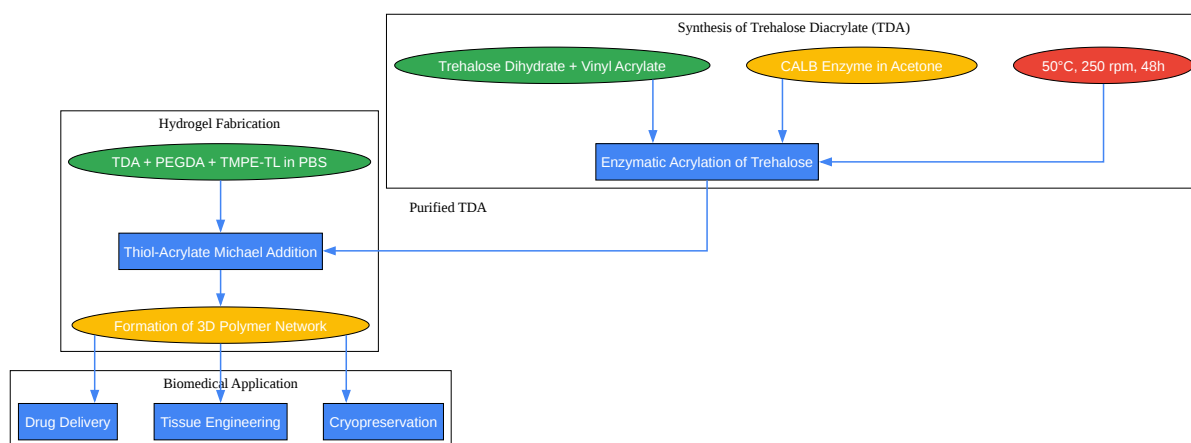
- **Biocompatibility:** **Trehalose** is non-toxic and biocompatible, making it an ideal candidate for in vivo applications.^{[1][6][7]}

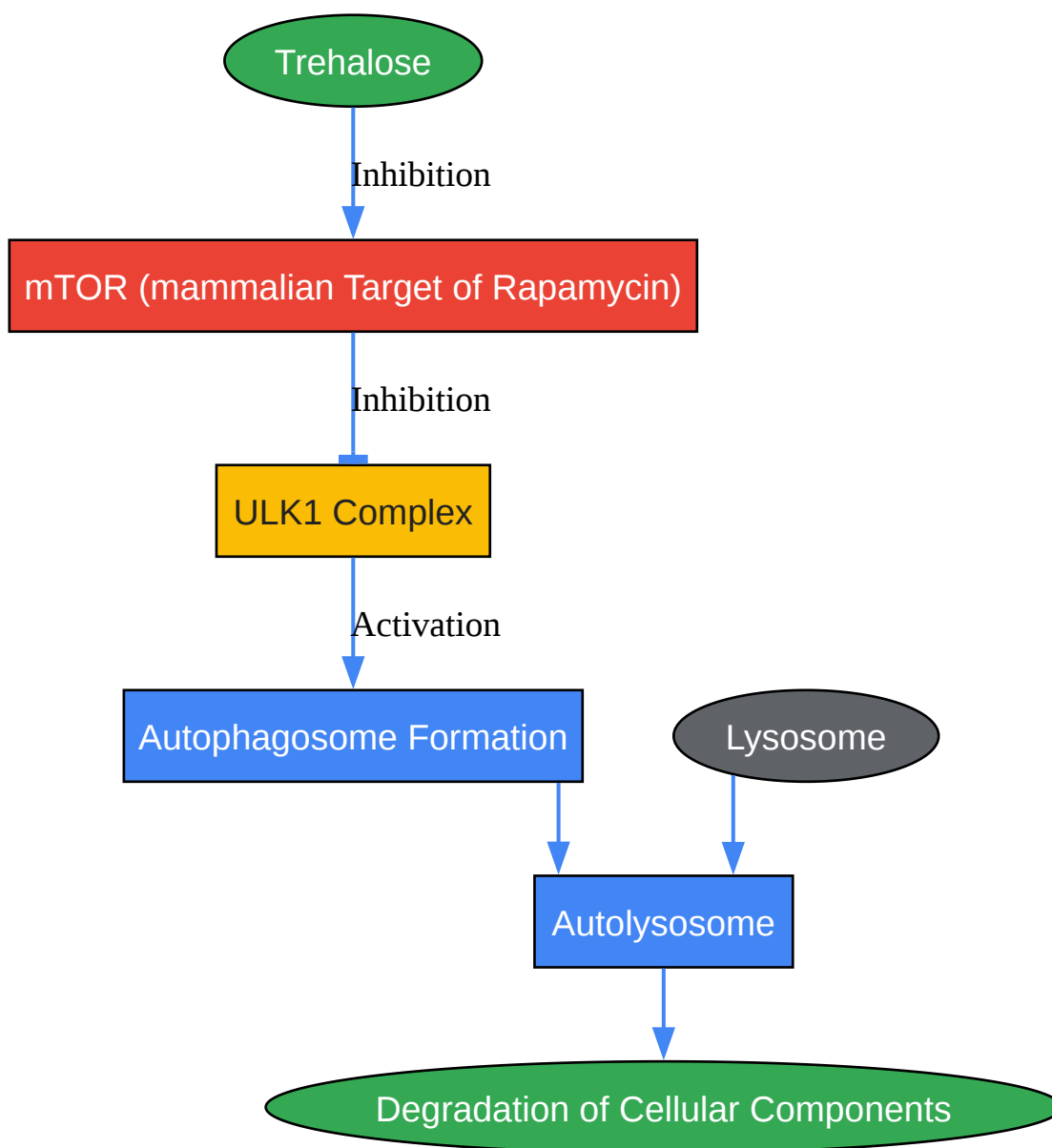
- **Protein Stabilization:** A primary application of **trehalose** is the stabilization of therapeutic proteins, protecting them from denaturation and aggregation during processing, storage, and delivery.[1][2][4] **Trehalose**-containing hydrogels have been shown to preserve the activity of enzymes even at elevated temperatures.[8]
- **Controlled Drug Release:** **Trehalose**-based hydrogels can be engineered to provide sustained and controlled release of encapsulated therapeutics.[9][10] The release kinetics can be tuned by modifying the hydrogel composition and crosslinking density.[9][10]
- **Cryopreservation:** **Trehalose** is an effective cryoprotectant, enhancing the viability of cells and tissues during freezing and thawing.[11][12] It is often used in combination with other cryoprotective agents like DMSO to improve post-thaw cell recovery.[13][11]
- **Tissue Engineering:** The biocompatibility and structural properties of **trehalose** biomaterials make them suitable as scaffolds for tissue engineering, supporting cell adhesion, proliferation, and differentiation.[14]
- **Wound Healing:** **Trehalose**-based films can provide a moist environment conducive to wound healing and can be loaded with therapeutic agents to prevent infection and promote tissue regeneration.[15][16][17]

II. Synthesis of Trehalose-Based Biomaterials

A common strategy for creating **trehalose**-based biomaterials is to first functionalize **trehalose** with polymerizable groups, such as acrylates, which can then be incorporated into polymer networks.

Workflow for Synthesis of Trehalose-Based Hydrogels





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis and Application of Trehalose Materials - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 2. mdpi.com [mdpi.com]
- 3. Synthesis and Application of Trehalose Materials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]
- 7. Trehalose and trehalose-based polymers for environmentally benign, biocompatible and bioactive materials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Trehalose hydrogels for stabilization of enzymes to heat - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Covalent Incorporation of Trehalose within Hydrogels for Enhanced Long-Term Functional Stability and Controlled Release of Biomacromolecules - PMC [pmc.ncbi.nlm.nih.gov]
- 10. dspace.mit.edu [dspace.mit.edu]
- 11. Cryopreservation in Trehalose Preserves Functional Capacity of Murine Spermatogonial Stem Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 12. spandidos-publications.com [spandidos-publications.com]
- 13. Trehalose in cryopreservation. Applications, mechanisms and intracellular delivery opportunities - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Trehalose glycopolymers for cryopreservation of tissue-engineered constructs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. mdpi.com [mdpi.com]
- 16. researchgate.net [researchgate.net]
- 17. Films for Wound Healing Fabricated Using a Solvent Casting Technique [ouci.dntb.gov.ua]
- To cite this document: BenchChem. [Application Notes & Protocols: Trehalose-Based Biomaterials for Biomedical Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1683222#development-of-trehalose-based-biomaterials-for-biomedical-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com